

Physical properties of Cholesteryl 4,7,10,13,16-docosapentaenoate

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Compound of Interest

Compound Name: Cholesteryl 4,7,10,13,16-docosapentaenoate

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An In-Depth Technical Guide to the Physical Properties of Cholesteryl 4,7,10,13,16-Docosapentaenoate

This guide provides a comprehensive overview of the physical properties of **Cholesteryl 4,7,10,13,16-docosapentaenoate**, a significant cholesteryl ester. Designed for researchers, scientists, and professionals in drug development, this document delves into the molecular characteristics of this compound and outlines the critical experimental methodologies required for its precise characterization. We will explore not just the known data, but also the causality behind the selection of analytical techniques, ensuring a trustworthy and authoritative resource for laboratory applications.

Introduction and Molecular Identity

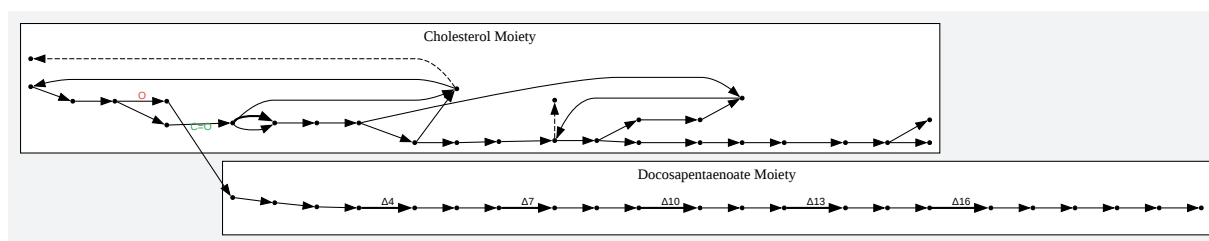
Cholesteryl 4,7,10,13,16-docosapentaenoate is a neutral lipid belonging to the family of cholesteryl esters. It is formed through the esterification of the 3-beta-hydroxyl group of cholesterol with all-cis-4,7,10,13,16-docosapentaenoic acid, an omega-6 polyunsaturated fatty acid (PUFA) also known as Osbond acid.[1] Cholesteryl esters are the primary form for cholesterol storage and transport within the body.[2][3] Their physical state—be it crystalline,

liquid crystal, or isotropic liquid—at physiological temperatures can be a critical determinant of their biological behavior and potential pathogenicity.[2][4][5]

The specific fatty acid conjugated to cholesterol dramatically influences the resulting ester's physical properties. The presence of five cis double bonds in the 22-carbon acyl chain of docosapentaenoic acid imparts a significant kinked structure, which is expected to result in a lower melting point and different phase behavior compared to esters of saturated or less unsaturated fatty acids.[2] Understanding these properties is paramount for applications in drug delivery systems, where lipid characteristics govern formulation stability, and in metabolic research, where they influence cellular lipid accumulation and hydrolysis.[4][6][7]

Molecular Structure

The structure combines the rigid, tetracyclic steroid nucleus of cholesterol with a long, flexible, and highly unsaturated acyl chain.



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Caption: Chemical structure of **Cholesteryl 4,7,10,13,16-docosapentaenoate**.

Core Chemical and Physical Properties

While specific experimental data for **Cholesteryl 4,7,10,13,16-docosapentaenoate** is not widely available in the literature, we can compile its fundamental molecular properties and

predict others based on the behavior of similar cholesteryl esters. The following table summarizes these key characteristics.

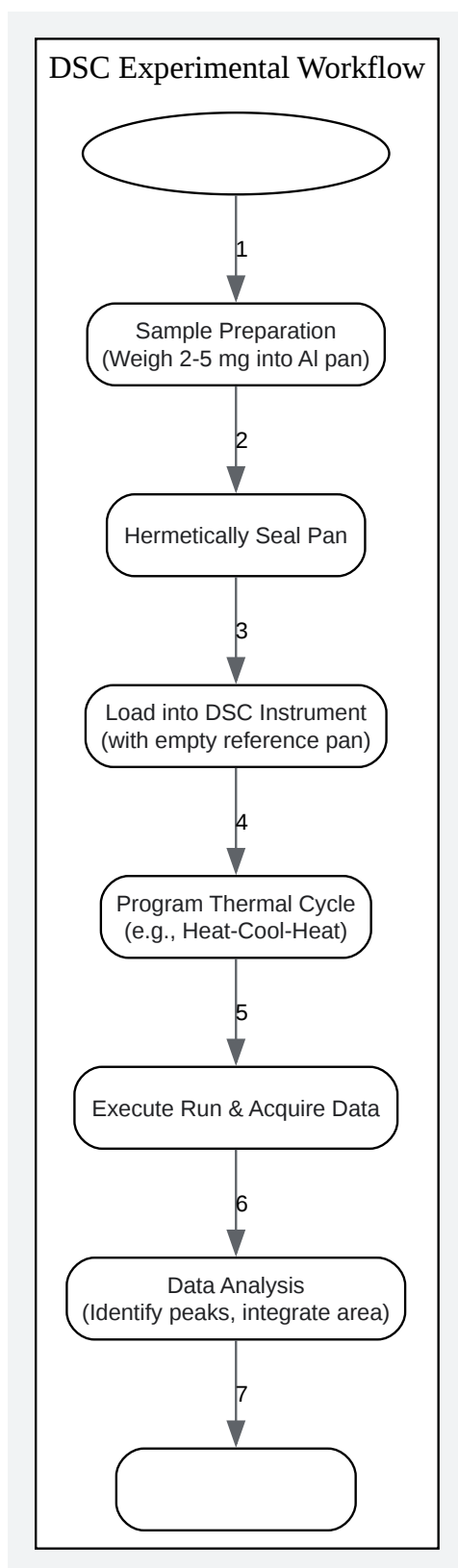
Property	Value / Description	Source
Chemical Formula	C ₄₉ H ₇₈ O ₂	[8]
Molecular Weight	699.1 g/mol	[9]
IUPAC Name	[(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl](4Z,7Z,10Z,13Z,16Z)-docosa-4,7,10,13,16-pentaenoate	PubChem
Appearance	Expected to be a waxy solid or viscous liquid at room temperature.	General Knowledge
Melting Point	Not experimentally determined. Expected to be low due to the high degree of unsaturation in the fatty acid chain. Requires empirical determination via DSC.	[2]
Boiling Point	Not applicable; decomposes at high temperatures.	General Knowledge
Solubility	Insoluble in water. Soluble in nonpolar organic solvents such as hexane, chloroform, and isopropanol.[10]	Predicted
Polar Surface Area	26.3 Å ²	[11]

Methodologies for Empirical Characterization

Given the scarcity of published data, empirical determination of the physical properties of **Cholesteryl 4,7,10,13,16-docosapentaenoate** is essential. The following sections detail the authoritative, field-proven methodologies for this purpose.

Thermal Analysis by Differential Scanning Calorimetry (DSC)

Causality: DSC is the gold-standard technique for evaluating the thermal transitions of lipids like cholesteryl esters.^[12] It measures the heat flow into or out of a sample as a function of temperature, allowing for the precise determination of melting points, crystallization temperatures, and the enthalpies of these transitions. For cholesteryl esters, which can exhibit complex phase behavior including multiple crystalline forms (polymorphism) and liquid crystalline phases (smectic, cholesteric), DSC is indispensable.^{[2][4]} The resulting thermogram provides a unique fingerprint of the material's thermal stability and phase behavior.



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Caption: Workflow for determining thermal properties using DSC.

Detailed Experimental Protocol:

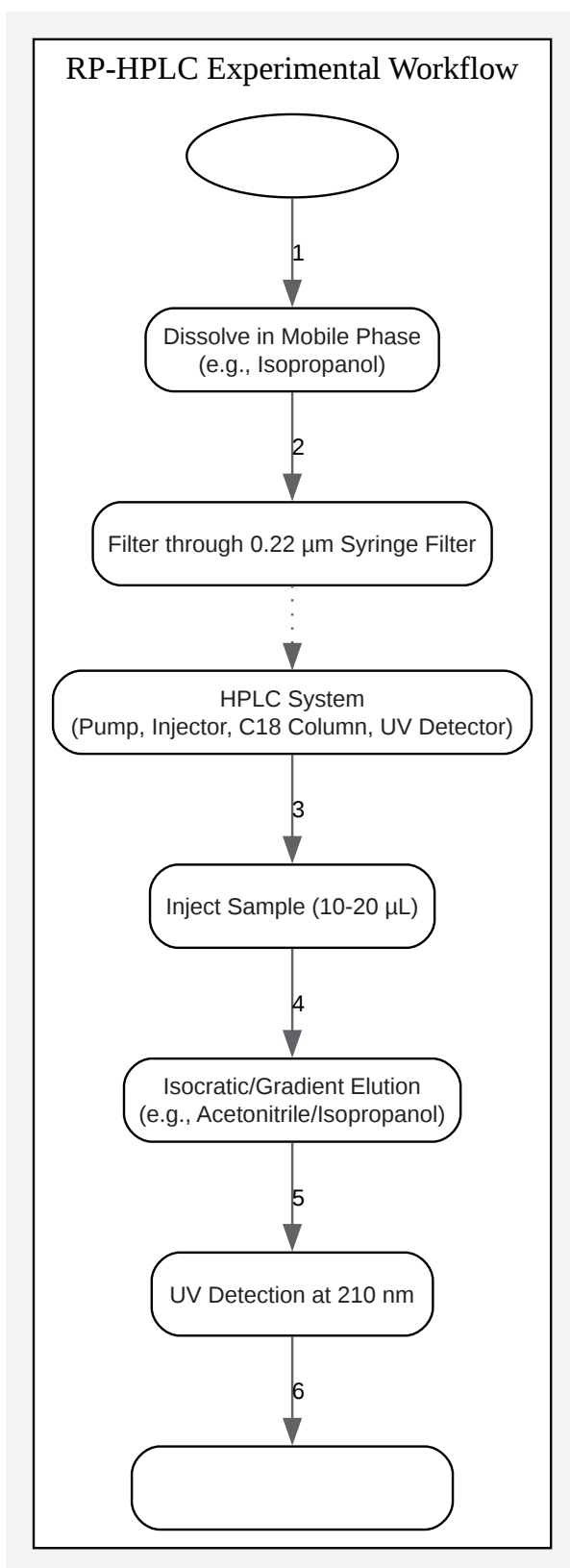
- **Sample Preparation:** Accurately weigh 2-5 mg of purified **Cholesteryl 4,7,10,13,16-docosapentaenoate** into a standard aluminum DSC pan.
- **Encapsulation:** Hermetically seal the pan using a sample press. This prevents any loss of sample due to volatilization.
- **Instrument Setup:** Place the sealed sample pan and an empty, sealed reference pan into the DSC cell.
- **Thermal Program:**
 - **Equilibration:** Equilibrate the cell at a low temperature (e.g., -50 °C) for 5 minutes.
 - **First Heating Scan:** Ramp the temperature from -50 °C to 100 °C at a controlled rate (e.g., 5 °C/min). This scan reveals the melting behavior of the initial crystalline form.
 - **Isothermal Hold:** Hold the sample at 100 °C for 5 minutes to ensure complete melting and to erase any prior thermal history.
 - **Cooling Scan:** Cool the sample from 100 °C back to -50 °C at a controlled rate (e.g., 5 °C/min). This scan provides information on crystallization behavior.
 - **Second Heating Scan:** Re-heat the sample from -50 °C to 100 °C at the same rate (5 °C/min). This scan is crucial as it reveals the thermal behavior of the sample after controlled cooling, often providing more reproducible data.[\[12\]](#)
- **Data Analysis:** Analyze the resulting thermogram. The peak of an endothermic event on the heating scan corresponds to the melting point (T_m), and the integrated area of this peak corresponds to the enthalpy of fusion (ΔH). Exothermic peaks on cooling represent crystallization.

Purity Assessment and Analysis by HPLC

Causality: High-Performance Liquid Chromatography (HPLC) is the premier method for assessing the purity of cholesteryl esters and quantifying them in complex mixtures.[\[10\]](#)[\[13\]](#)

Due to their high hydrophobicity, a reversed-phase HPLC (RP-HPLC) method is employed. In

this setup, a nonpolar stationary phase (e.g., C18) is used with a polar mobile phase. Cholesteryl esters are strongly retained on the column and are eluted by increasing the proportion of a nonpolar organic solvent. UV detection, typically in the low wavelength range (205-215 nm), is effective as the ester carbonyl group and the cholesterol double bond provide sufficient chromophores.^[10]^[13]



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Caption: Workflow for purity analysis using reversed-phase HPLC.

Detailed Experimental Protocol:

- **Standard/Sample Preparation:** Prepare a stock solution of **Cholesteryl 4,7,10,13,16-docosapentaenoate** at 1 mg/mL in isopropanol. Create a series of dilutions for a calibration curve if quantification is needed.
- **HPLC System:**
 - **Column:** C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
 - **Mobile Phase:** An isocratic mixture of acetonitrile and isopropanol (e.g., 50:50 v/v) is often effective for separating cholesteryl esters.[\[10\]](#)[\[13\]](#)
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30 °C.
 - **Detector:** UV-Vis detector set to 210 nm.
- **Injection:** Inject 20 µL of the prepared sample onto the column.
- **Data Acquisition:** Record the chromatogram for a sufficient runtime (e.g., 25-30 minutes) to allow for the elution of the highly retained cholesteryl ester.
- **Data Analysis:** The purity of the sample is determined by the area percentage of the main peak. The retention time serves as a qualitative identifier under consistent conditions.

Conclusion

Cholesteryl 4,7,10,13,16-docosapentaenoate is a complex lipid whose physical properties are dictated by its unique molecular structure, combining a rigid sterol core with a highly fluid polyunsaturated acyl chain. While fundamental properties like molecular weight and formula are established, critical experimental data such as melting point and phase transitions are not readily available and must be determined empirically. This guide provides the authoritative, validated methodologies—Differential Scanning Calorimetry for thermal analysis and Reversed-Phase High-Performance Liquid Chromatography for purity assessment—that are essential for the comprehensive characterization of this molecule. Adherence to these protocols will ensure the generation of reliable and reproducible data, which is fundamental for advancing research

in lipid biochemistry and supporting the development of novel therapeutic and drug delivery applications.

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